

2-Methoxy-5-methylbenzoic Acid: A Technical Literature Review

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Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzoic acid

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Abstract

2-Methoxy-5-methylbenzoic acid, also known as 5-Methyl-o-anisic acid, is a substituted benzoic acid derivative with potential applications as a building block in organic synthesis, particularly in the development of pharmaceutical intermediates. This technical document provides a comprehensive review of the available scientific literature, focusing on its chemical and physical properties. While detailed experimental protocols for its direct synthesis and specific biological activity data are sparse in currently indexed literature, this guide consolidates the existing information on its characterization and the applications of structurally related compounds to inform future research and development efforts.

Chemical Identity and Physical Properties

2-Methoxy-5-methylbenzoic acid is an organic compound characterized by a benzene ring substituted with a carboxylic acid, a methoxy group, and a methyl group at positions 1, 2, and 5, respectively.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference(s)
IUPAC Name	2-methoxy-5-methylbenzoic acid	[1]
Synonyms	5-Methyl-o-anisic acid	[1]
CAS Number	25045-36-7	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]

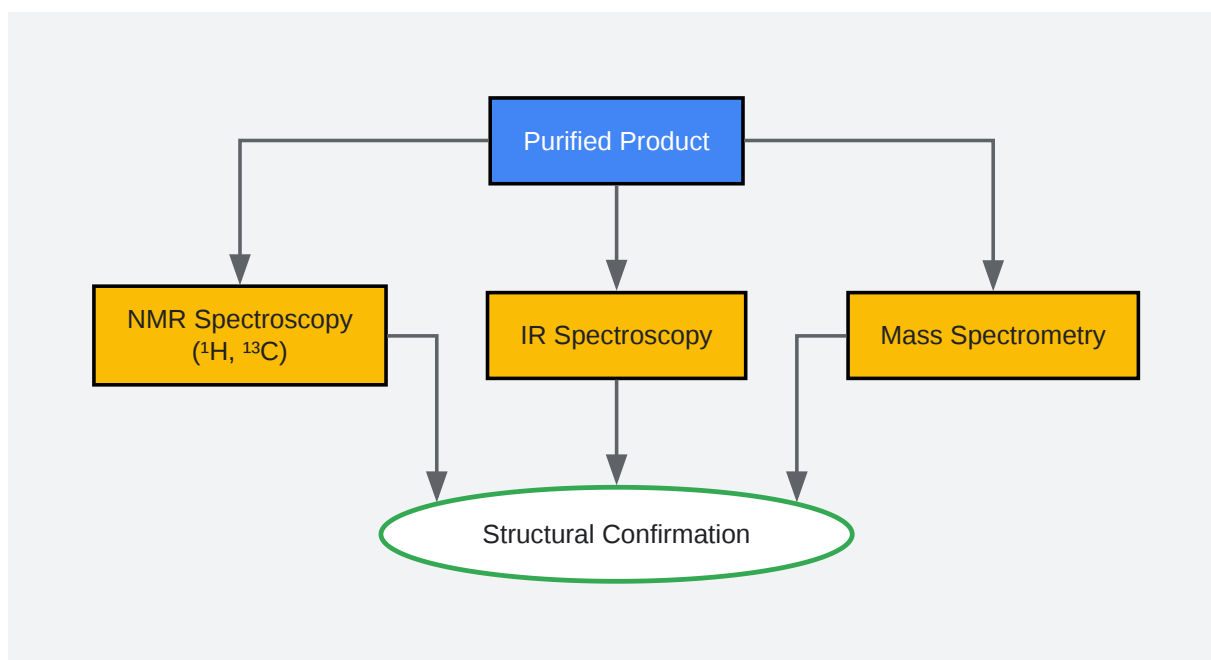
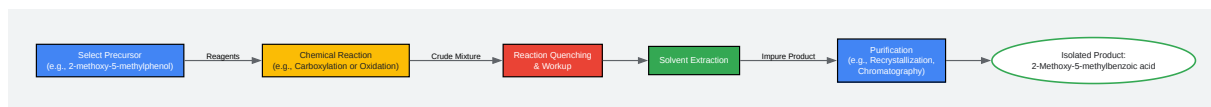
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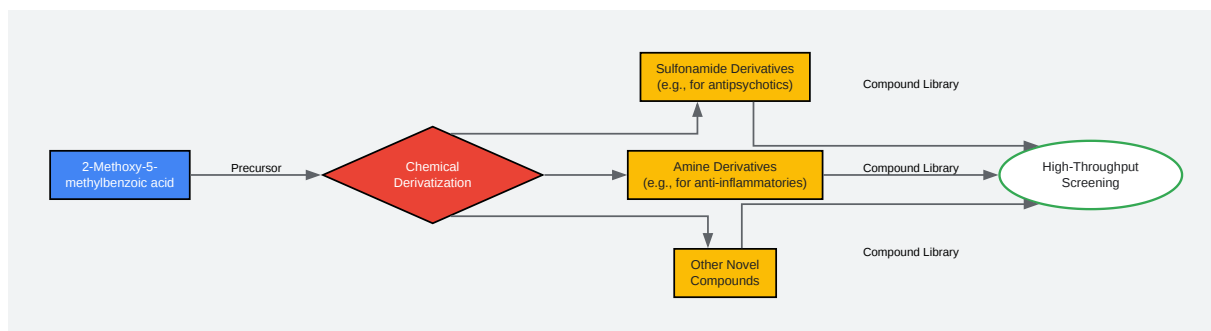
Synthesis and Preparation

A specific, detailed experimental protocol for the direct synthesis of **2-Methoxy-5-methylbenzoic acid** is not readily available in the reviewed literature. However, general synthetic strategies for related substituted benzoic acids typically involve two main approaches:

- Carboxylation of a substituted phenol: This method, a variation of the Kolbe-Schmitt reaction, involves the reaction of the corresponding methoxy-methylphenol with carbon dioxide under pressure and heat.
- Oxidation of a substituted toluene or benzaldehyde: A precursor molecule containing the 2-methoxy-5-methylphenyl scaffold can be oxidized to the corresponding carboxylic acid using strong oxidizing agents like potassium permanganate (KMnO₄) or chromic acid.

The diagram below illustrates a generalized logical workflow for the synthesis and subsequent purification of a benzoic acid derivative, which would be applicable to the target compound.





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References

- 1. 2-Methoxy-5-methylbenzoic acid | C₉H₁₀O₃ | CID 520167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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